

# Technical Support Center: Minimizing Trichloroethylene (TCE) Sample Loss

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## Compound of Interest

Compound Name: Trichloroethylene

Cat. No.: B050587

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Welcome to the technical support center for handling **trichloroethylene** (TCE) samples. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on minimizing sample loss due to the high volatility of TCE. Here you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the accuracy and reproducibility of your results.

## Troubleshooting Guide

This guide addresses specific issues you may encounter during your experiments with **trichloroethylene**.

Problem	Possible Causes	Solutions
Low or inconsistent analytical results	Sample loss due to evaporation during storage or handling.	<ul style="list-style-type: none"><li>• Ensure vials are properly sealed. Use screw caps with PTFE/silicone septa for a secure seal.<a href="#">[1]</a></li><li>• Minimize headspace in the vial by filling it as much as possible without compromising sample integrity.<a href="#">[2]</a></li><li>• Store samples at a reduced temperature (<math>\leq 6^{\circ}\text{C}</math> but above freezing) to decrease volatility.<a href="#">[3]</a></li></ul>
Improper vial selection.	<ul style="list-style-type: none"><li>• Use vials designed for volatile organic compounds (VOCs), such as crimp-top or screw-top vials. Avoid snap-cap vials as they may not provide an adequate seal.<a href="#">[4]</a></li><li>• For long-term storage, crimp seals provide the best protection against evaporation.<a href="#">[5]</a><a href="#">[6]</a></li></ul>	
Repeated puncturing of the septa.	<ul style="list-style-type: none"><li>• Limit the number of times a septum is punctured. If multiple analyses are needed from the same vial, consider preparing aliquots.<a href="#">[1]</a></li><li>• Use pre-slit septa to ease needle penetration and reduce coring.<a href="#">[1]</a></li></ul>	
Sample contamination	Leaching from the vial or cap.	<ul style="list-style-type: none"><li>• Use glass vials, preferably amber-colored to protect from light, as TCE can be photolytically unstable.<a href="#">[6]</a></li><li>• Ensure the septa liner is chemically resistant to TCE.</li></ul>

PTFE-lined septa are a good choice.[\[5\]](#)

Introduction of contaminants during sample collection or preparation.

- Follow proper cleaning procedures for all sampling equipment.[\[7\]](#)
- Use high-purity solvents and reagents for sample preparation.

Variable results between different sample aliquots

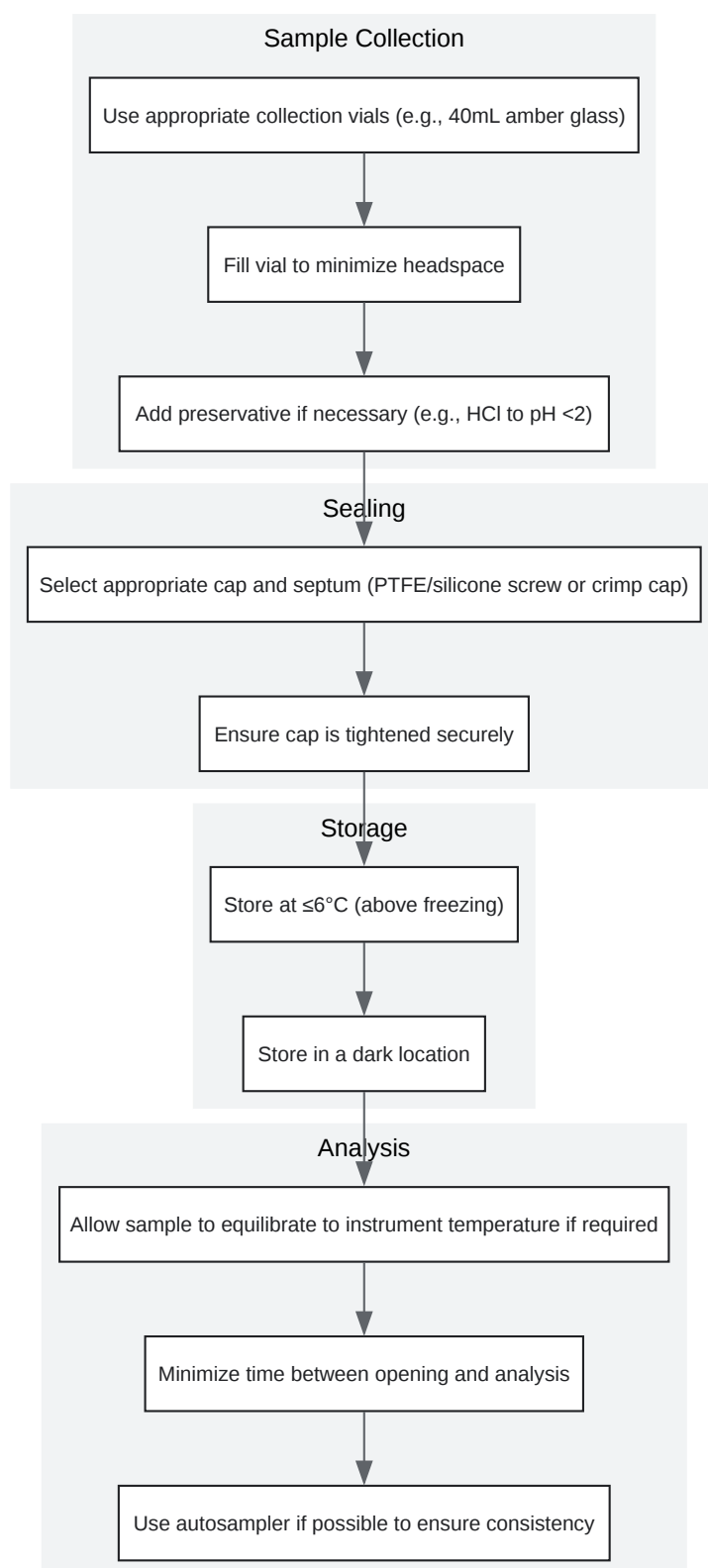
Inconsistent sample handling procedures.

- Standardize your sample collection, storage, and preparation protocols.
- Ensure all personnel handling the samples are trained on the specific requirements for volatile compounds.

Temperature fluctuations during storage or analysis.

- Maintain a consistent, cool storage temperature.[\[8\]](#)[\[9\]](#)
- Allow samples to equilibrate to room temperature in a controlled manner before analysis if required by the analytical method.

## Experimental Workflow for Minimizing TCE Sample Loss



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Caption: Workflow for handling TCE samples to minimize analyte loss.

## Frequently Asked Questions (FAQs)

Q1: What is the best type of vial and cap to use for storing TCE samples?

A1: For volatile compounds like TCE, it is recommended to use glass vials with screw caps and PTFE/silicone septa.[1] Crimp-top vials also provide an excellent seal and are ideal for long-term storage or when dealing with highly volatile samples.[4][5] Avoid using snap-cap vials as they do not provide as secure a seal.[4] Amber glass vials are preferred to protect light-sensitive samples from degradation.[6]

Q2: How does temperature affect TCE sample loss?

A2: **Trichloroethylene** is a volatile organic compound (VOC) with a boiling point of approximately 87°C. Its volatility increases with temperature.[10] Storing samples at elevated temperatures will lead to increased vapor pressure within the vial, promoting sample loss through evaporation, especially if the vial is not perfectly sealed.[8] It is recommended to store TCE samples in a cool, well-ventilated area, shielded from direct sunlight and high-temperature surfaces.[11][12] For transport and storage, maintaining a temperature of  $\leq 6^{\circ}\text{C}$  (but above freezing) is advised.[3]

Q3: Should I leave headspace in my sample vials?

A3: For volatile compounds like TCE, it is crucial to minimize headspace in the sample vial.[2] The presence of headspace allows for the partitioning of the analyte between the liquid and gas phases. A larger headspace provides more volume for the TCE to evaporate into, increasing the potential for loss if the vial seal is compromised. When collecting aqueous samples, it is recommended to fill the vial until a convex meniscus is formed, then cap the vial to ensure there are no air bubbles.[13]

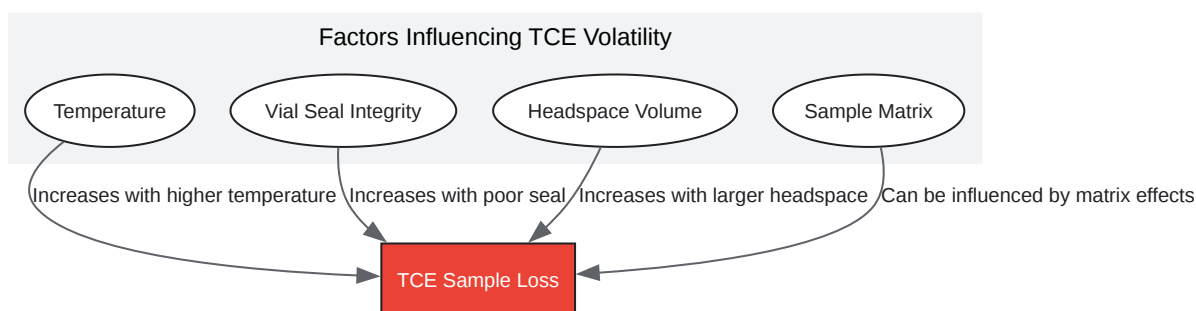
Q4: Can I reuse vial septa?

A4: While some septa can be reused if they are not excessively punctured, it is generally recommended to replace them periodically to avoid contamination and ensure a proper seal.[5] Repeated punctures can damage the septum, leading to leaks and sample evaporation.[1] For critical applications, it is best to use a new septum for each analysis.

Q5: Are there any chemical preservatives that can be used to stabilize TCE in aqueous samples?

A5: Yes, for aqueous samples, preservatives are often used to inhibit microbial degradation and for pH adjustment. A common preservative is hydrochloric acid (HCl), which is added to lower the pH to less than 2.[13] For chlorinated water samples, a dechlorinating agent like ascorbic acid or sodium thiosulfate may be added before the acid.[13] Always check the specific requirements of your analytical method.

## Logical Relationship of Factors Affecting TCE Sample Loss



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Caption: Key factors contributing to the loss of TCE from samples.

## Experimental Protocols

### Protocol 1: Collection of Aqueous Samples Containing Trichloroethylene

Objective: To collect aqueous samples for TCE analysis while minimizing analyte loss.

Materials:

- 40 mL amber glass vials with screw caps and PTFE-lined septa

- Gloves (phthalate-free)[14]
- Hydrochloric acid (HCl), 1:1 solution, if required
- Cooler with ice or cold packs

#### Procedure:

- If sampling from a faucet, remove any aerators or screens.[13]
- Let the water run for approximately 5 minutes to flush the system and ensure a representative sample.[3]
- Reduce the water flow to about the thickness of a pencil to minimize turbulence and aeration during sample collection.[3]
- Carefully fill the vial to overflowing to form a convex meniscus at the top. Avoid creating air bubbles in the sample.
- If preservation is required, add the specified amount of HCl (e.g., 2-4 drops) to achieve a pH of <2.[13]
- Securely screw the cap onto the vial.
- Invert the vial and gently tap it to check for any air bubbles. If bubbles are present, uncapped the vial, add more sample, and recap.[3]
- Label the vial clearly with the sample identification, date, and time of collection.
- Place the sealed vial in a cooler with ice or cold packs to maintain a temperature of  $\leq 6^{\circ}\text{C}$ .[3]
- Transport the samples to the laboratory for analysis as soon as possible.

## Protocol 2: Preparation of Trichloroethylene Standards

Objective: To accurately prepare calibration standards of TCE, minimizing loss due to volatility.

#### Materials:

- Class A volumetric flasks with glass stoppers
- Gas-tight syringes
- High-purity methanol
- Neat **trichloroethylene**
- Analytical balance

Procedure:

- Work in a well-ventilated fume hood.
- To prepare a primary stock solution, add a known volume of methanol to a tared volumetric flask.
- Using a gas-tight syringe, add a known weight of neat TCE directly into the methanol.
- Immediately stopper the flask and reweigh to determine the exact weight of TCE added.
- Fill the flask to the mark with methanol, stopper, and invert several times to ensure thorough mixing.
- Calculate the concentration of the primary stock solution in  $\mu\text{g}/\mu\text{L}$ .
- Prepare working standards by making serial dilutions of the primary stock solution in methanol using volumetric flasks and gas-tight syringes.
- Transfer the prepared standards to small-volume amber glass vials with PTFE-lined screw caps.
- Store the standards at  $\leq 6^\circ\text{C}$  in the dark.
- Prepare fresh working standards regularly, as the concentration can change over time even with proper storage.

## Quantitative Data Summary



**Table 1: Impact of Vial Type and Sealing on Analyte Loss**

Vial Type	Sealing Mechanism	Typical Analyte Loss for Volatiles	Recommendation for TCE
Screw Top	Threaded cap with septum	Low	Recommended. Provides a secure seal and is easy to use.[6]
Crimp Top	Aluminum cap crimped onto vial	Very Low	Highly Recommended. Offers the best seal for long-term storage and highly volatile compounds.[4][5]
Snap Top	Snap-on cap	High	Not Recommended. Does not provide a sufficiently tight seal for volatile analytes like TCE.[4]

**Table 2: Effect of Temperature on Trichloroethylene Volatilization**

Temperature	Relative Volatilization Rate	Implication for Sample Handling
4°C	Low	Ideal for sample storage and transport to minimize loss.[3]
Room Temperature (~20-25°C)	Moderate	Sample loss can be significant over time. Minimize exposure to this temperature.[11]
>30°C	High	Substantial sample loss is likely. Avoid exposure to these temperatures.[15]

Note: The relative volatilization rates are qualitative and intended for comparative purposes. Actual loss rates will depend on multiple factors including vial seal, headspace, and sample matrix.

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## References

- 1. m.hawach.com [m.hawach.com]
- 2. Headspace Sampling Optimization | SCION Instruments [scioninstruments.com]
- 3. eurofinsus.com [eurofinsus.com]
- 4. Vial Type and Its Effect on Volatile Organic Compound Analysis [hplcvials.com]
- 5. mastelf.com [mastelf.com]
- 6. hawachpipette.com [hawachpipette.com]
- 7. epa.gov [epa.gov]
- 8. The Effects of Temperature and Relative Humidity on Trichloroethylene Sorption Capacities of Building Materials Under Conditions Relevant to Vapor Intrusion - PMC [pmc.ncbi.nlm.nih.gov]
- 9. How to prevent evaporation from a specimen vial? - Blog - Taian Youlyy [youlyy.com]
- 10. editverse.com [editverse.com]
- 11. Trichloroethylene (TCE) | Medical Management Guidelines | Toxic Substance Portal | ATSDR [wwwn.cdc.gov]
- 12. westlake.com [westlake.com]
- 13. doh.wa.gov [doh.wa.gov]
- 14. epa.gov [epa.gov]
- 15. pubs.acs.org [pubs.acs.org]
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